

# Application Notes and Protocols for ICG-Sulfo-OSu Sodium Antibody Conjugation

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## Compound of Interest

Compound Name: ICG-Sulfo-OSu sodium

Cat. No.: B11826946

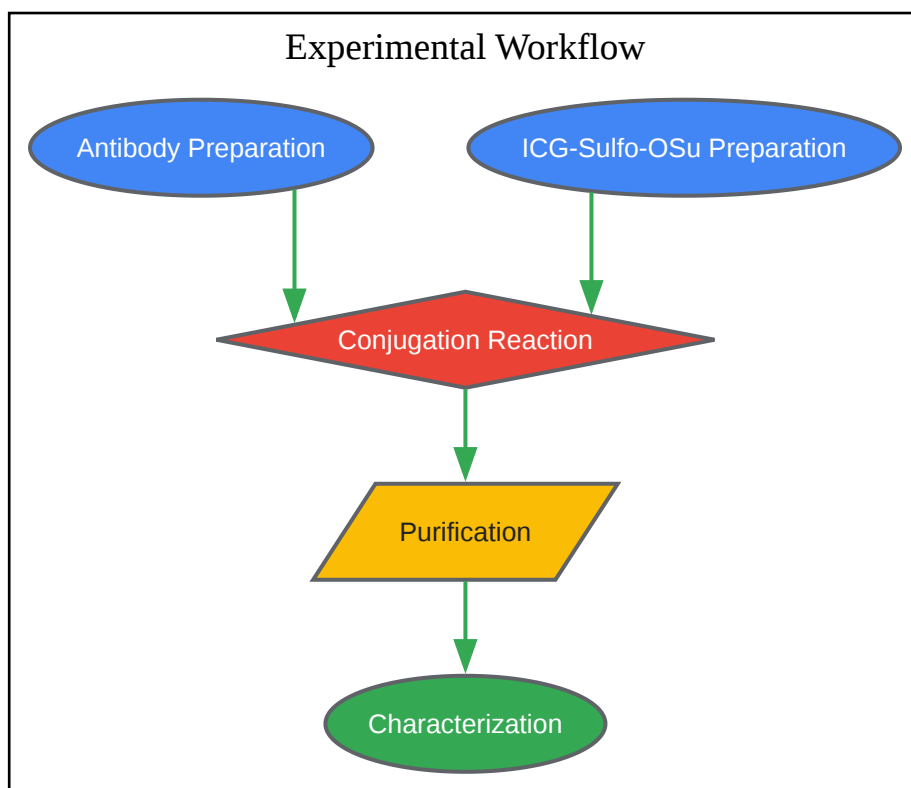
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This document provides a detailed protocol for the conjugation of **ICG-Sulfo-OSu sodium** salt to antibodies. Indocyanine green (ICG) is a near-infrared (NIR) fluorescent dye widely used for in vivo imaging applications due to its deep tissue penetration and low autofluorescence. The Sulfo-OSu (N-hydroxysulfosuccinimide) ester group of ICG-Sulfo-OSu reacts with primary amines on antibodies to form stable amide bonds, enabling the creation of fluorescently labeled antibodies for targeted imaging.

## I. Overview of the Conjugation Process

The conjugation of ICG-Sulfo-OSu to an antibody is a straightforward process involving the reaction of the amine-reactive dye with lysine residues on the antibody. The workflow consists of four main stages: antibody preparation, conjugation reaction, purification of the conjugate, and characterization of the final product. Careful control of reaction conditions, particularly the molar ratio of dye to antibody and the reaction pH, is crucial for obtaining optimally labeled and functional antibodies.



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Caption: Overall experimental workflow for antibody conjugation with ICG-Sulfo-OSu.

## II. Quantitative Data Summary

The following tables summarize the key quantitative parameters for the ICG-Sulfo-OSu antibody conjugation protocol.

Table 1: Recommended Reaction Conditions

Parameter	Recommended Value	Notes
Antibody Concentration	2-10 mg/mL	Higher concentrations can improve labeling efficiency. <a href="#">[1]</a> <a href="#">[2]</a>
Reaction Buffer	0.1 M Sodium Bicarbonate or Phosphate Buffer	Ensure the buffer is free of primary amines (e.g., Tris). <a href="#">[1]</a> <a href="#">[3]</a>
Reaction pH	8.0 - 9.0	Optimal pH for the reaction of NHS esters with primary amines. <a href="#">[1]</a>
Molar Ratio (Dye:Antibody)	5:1 to 20:1	A 10:1 ratio is a good starting point. Higher ratios can lead to antibody aggregation.
Reaction Temperature	Room Temperature	Gentle mixing is recommended.
Reaction Time	30 - 60 minutes	Longer incubation times do not significantly improve efficiency.

Table 2: Purification and Characterization Parameters

Parameter	Method	Key Considerations
Purification	Size-Exclusion Chromatography (e.g., Sephadex G-50, PD-10)	Effective for removing unconjugated dye.
Spin Columns	Convenient for small-scale purifications.	
Size-Exclusion HPLC (SE-HPLC)	Provides high-purity conjugates and allows for monitoring of aggregation.	
Characterization	UV-Vis Spectrophotometry	Determine the degree of labeling (DOL) or dye-to-antibody ratio (F/P).
Molar Extinction Coefficient (ICG)	$\sim 230,000 \text{ cm}^{-1}\text{M}^{-1}$ at $\sim 780 \text{ nm}$	Used for calculating the concentration of conjugated dye.
Molar Extinction Coefficient (IgG)	$\sim 203,000 \text{ cm}^{-1}\text{M}^{-1}$ at $280 \text{ nm}$	Used for calculating the antibody concentration.
Correction Factor (ICG at 280 nm)	$\sim 0.073$	Corrects for the absorbance of ICG at $280 \text{ nm}$ when determining protein concentration.

### III. Experimental Protocols

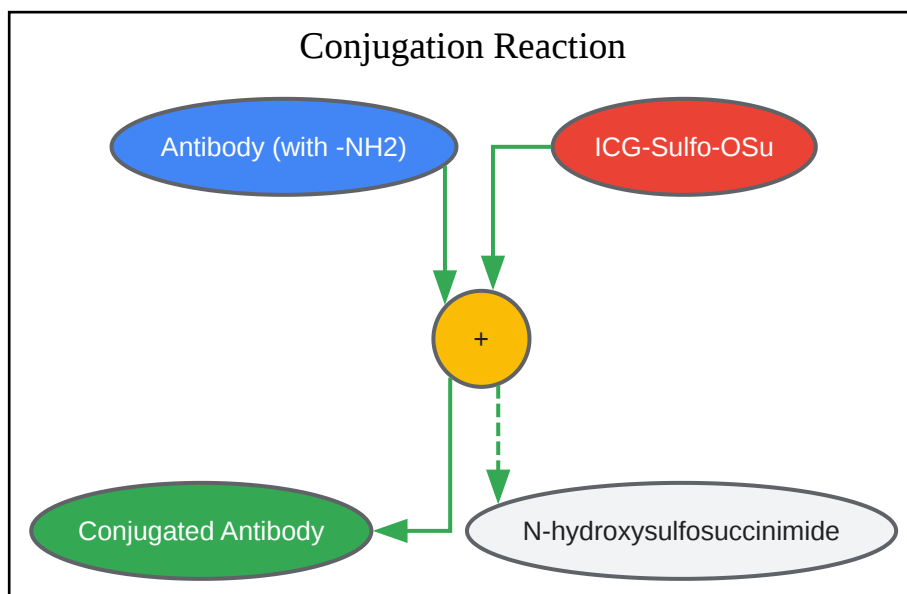
#### A. Antibody and Dye Preparation

- Antibody Preparation:
  - The antibody solution should be free of any stabilizers containing primary amines, such as bovine serum albumin (BSA) or gelatin. If present, the antibody should be purified.
  - Exchange the antibody buffer to a 0.1 M sodium bicarbonate or phosphate buffer at pH 8.5. This can be achieved through dialysis or by using a desalting column.

- Adjust the final antibody concentration to 2-10 mg/mL.
- ICG-Sulfo-OSu Solution Preparation:
  - Allow the vial of ICG-Sulfo-OSu to equilibrate to room temperature before opening.
  - Prepare a stock solution of ICG-Sulfo-OSu in anhydrous dimethyl sulfoxide (DMSO) at a concentration of 10-20 mM. Mix well by vortexing.
  - This stock solution should be prepared fresh and used immediately.

## B. Antibody Conjugation Reaction

The chemical reaction involves the nucleophilic attack of a primary amine from the antibody on the N-hydroxysulfosuccinimide ester of the ICG molecule, resulting in the formation of a stable amide bond and the release of N-hydroxysulfosuccinimide.



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## References

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